

Essential Safety and Logistical Information for Handling 2'-Hydroxyacetophenone

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Compound of Interest

Compound Name: 2'-Hydroxyacetophenone

CAS No.: 125507-95-1

Cat. No.: B146814

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **2'-Hydroxyacetophenone**, a common reagent in pharmaceutical synthesis.

Hazard Summary and Personal Protective Equipment (PPE)

2'-Hydroxyacetophenone is a combustible liquid that can cause skin, eye, and respiratory irritation. Ingestion may be harmful.^[1] Therefore, strict adherence to PPE protocols is essential to minimize exposure and ensure laboratory safety.

Summary of Hazards and Required PPE

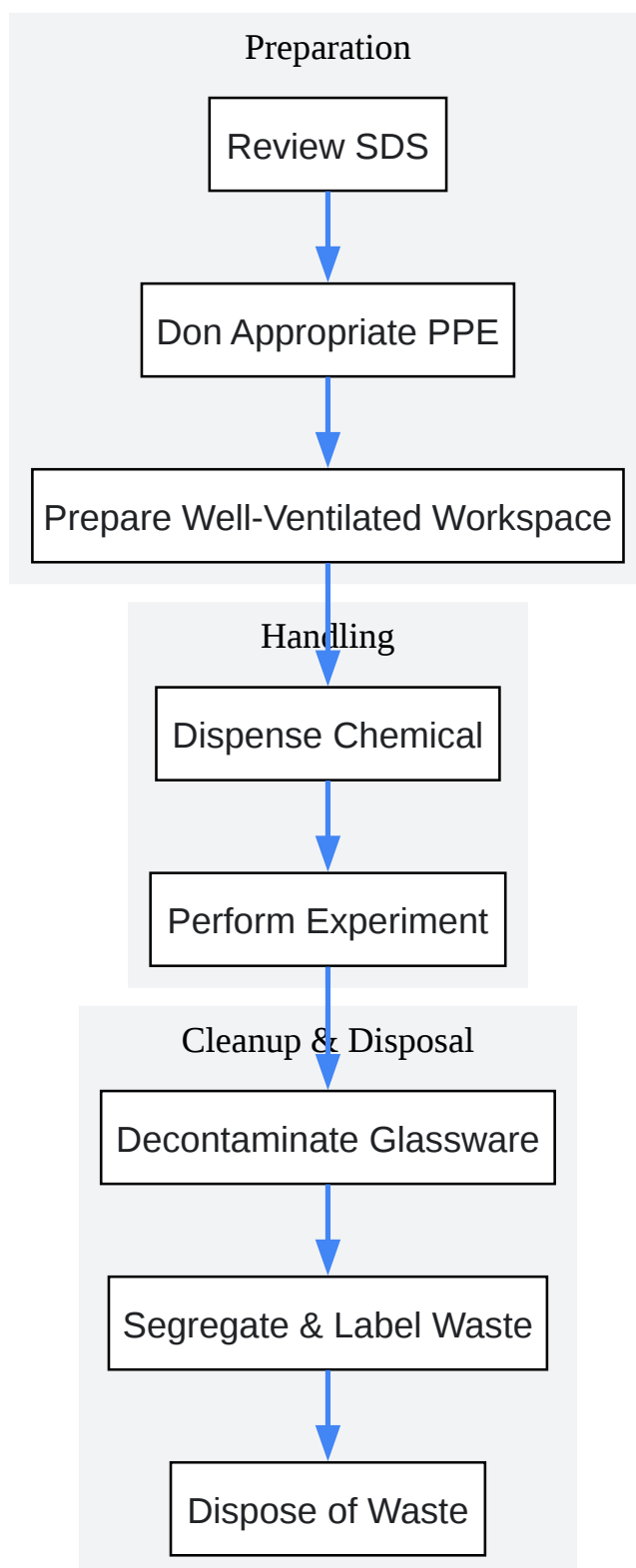
Hazard	Required PPE	Recommended Material/Standard
Skin Irritation/Contact	Chemical-resistant gloves	Butyl rubber or Fluoroelastomer (Viton™)
Lab coat	Flame-retardant material	
Eye Irritation	Safety goggles or a face shield	ANSI Z87.1 certified
Respiratory Irritation	Use in a well-ventilated area or fume hood	N/A
Ingestion	N/A	N/A
Flammability	N/A	N/A

Quantitative Data for 2'-Hydroxyacetophenone

Property	Value
Molecular Formula	C ₈ H ₈ O ₂
Molar Mass	136.15 g/mol [2]
Appearance	Clear yellow to brown liquid[3]
Melting Point	3-6 °C[3]
Boiling Point	213 °C at 717 mm Hg[2][3]
Flash Point	>106 °C (>223 °F)[4]
Density	1.131 g/mL at 25 °C[3]
Vapor Density	4.7 (air = 1)[4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a standardized operational plan minimizes the risk of exposure and accidents. The following workflow outlines the key steps for safely handling **2'-Hydroxyacetophenone** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2'-Hydroxyacetophenone**.

Experimental Protocol:

- Review Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for **2'-Hydroxyacetophenone** to be familiar with its hazards and emergency procedures.
- Don Appropriate PPE: Wear the following PPE:
 - Gloves: Butyl rubber or fluoroelastomer (Viton™) gloves are recommended for handling ketones.
 - Eye Protection: Chemical safety goggles meeting ANSI Z87.1 standards are required. A face shield should be worn if there is a splash hazard.
 - Body Protection: A flame-retardant lab coat should be worn over clothing that covers the legs. Ensure closed-toe shoes are worn.
- Prepare Workspace: All handling of **2'-Hydroxyacetophenone** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood. Ensure an eyewash station and safety shower are readily accessible.
- Dispense Chemical: Carefully dispense the required amount of **2'-Hydroxyacetophenone**, avoiding splashing. Keep the container closed when not in use.
- Perform Experiment: Conduct the experimental procedure as planned, maintaining awareness of the chemical's properties.
- Decontaminate Glassware: After use, decontaminate all glassware that has come into contact with **2'-Hydroxyacetophenone** by rinsing with an appropriate solvent (e.g., ethanol or acetone) in a fume hood. Collect the rinsate as hazardous waste.
- Segregate and Label Waste: Collect all waste materials containing **2'-Hydroxyacetophenone** in a designated, compatible, and clearly labeled hazardous waste container.
- Dispose of Waste: Follow the disposal plan outlined below.

Immediate Safety and Logistical Information: Spill Response

In the event of a spill, immediate and appropriate action is crucial.

Spill Cleanup Protocol:

- **Evacuate and Alert:** Immediately alert others in the vicinity of the spill. If the spill is large or in a poorly ventilated area, evacuate the lab and notify your institution's environmental health and safety (EHS) office.
- **Control Ignition Sources:** As **2'-Hydroxyacetophenone** is combustible, extinguish all nearby flames and turn off any spark-producing equipment.[\[5\]](#)
- **Don PPE:** Before attempting to clean the spill, don the appropriate PPE as outlined above, including respiratory protection if vapors are significant.
- **Contain the Spill:** Use a spill absorbent material, such as vermiculite or sand, to create a dike around the spill to prevent it from spreading.[\[6\]](#)
- **Absorb the Liquid:** Gently cover the spill with the absorbent material, working from the outside in.[\[7\]](#)
- **Collect the Waste:** Once the liquid is fully absorbed, use non-sparking tools to carefully scoop the material into a designated hazardous waste container.
- **Decontaminate the Area:** Clean the spill area with soap and water. Collect the cleaning materials and also dispose of them as hazardous waste.
- **Label and Dispose:** Seal and label the hazardous waste container with the contents and date. Arrange for disposal through your institution's EHS office.

Disposal Plan

Proper disposal of **2'-Hydroxyacetophenone** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

- Waste Segregation:
 - Liquid Waste: Collect all unused **2'-Hydroxyacetophenone** and solutions containing it in a dedicated, leak-proof, and chemically compatible container. Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
 - Solid Waste: All contaminated materials, including gloves, absorbent pads, and pipette tips, should be collected in a separate, clearly labeled solid hazardous waste container.
- Waste Labeling: All hazardous waste containers must be clearly labeled with the following information:[\[1\]](#)[\[8\]](#)[\[9\]](#)
 - The words "Hazardous Waste"
 - The full chemical name: "**2'-Hydroxyacetophenone**"
 - The hazards associated with the chemical (e.g., "Combustible," "Irritant")
 - The accumulation start date (the date the first drop of waste was added)
 - The name and contact information of the generating researcher or lab.
- Storage: Store hazardous waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- Disposal Request: Once the container is full or ready for disposal, submit a hazardous waste pickup request to your institution's EHS office. Do not dispose of **2'-Hydroxyacetophenone** down the drain or in regular trash.[\[1\]](#)

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